

Mass Spectrometry Analysis of 3-Benzyloxy-4-methoxybenzaldehyde: A Comparative Guide

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Compound of Interest

Compound Name: 3-Benzyloxy-4-methoxybenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed mass spectrometry analysis of **3-Benzyloxy-4-methoxybenzaldehyde**, a key intermediate in the synthesis of various pharmaceutical compounds. Its performance is objectively compared with structurally related alternatives, supported by experimental data and detailed protocols to ensure reproducibility.

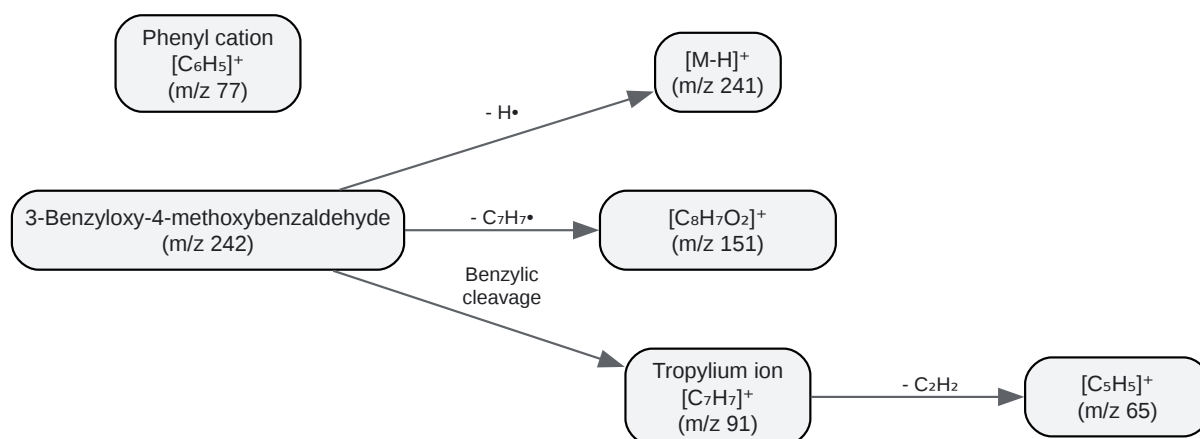
Comparative Analysis of Key Mass Spectrometry Data

The following table summarizes the key mass-to-charge ratios (m/z) and relative intensities of the major fragments observed in the electron ionization mass spectra of **3-Benzyloxy-4-methoxybenzaldehyde** and its comparator compounds. This data is crucial for the identification and differentiation of these molecules in complex mixtures.

Feature	3-Benzyloxy-4-methoxybenzaldehyde	3-Hydroxy-4-methoxybenzaldehyde (Isovanillin)	4-Methoxybenzaldehyde (Anisaldehyde)
Molecular Formula	C ₁₅ H ₁₄ O ₃	C ₈ H ₈ O ₃	C ₈ H ₈ O ₂
Molecular Weight	242.27 g/mol	152.15 g/mol	136.15 g/mol
Parent Ion (M ⁺)	m/z 242	m/z 152	m/z 136
Base Peak	m/z 91	m/z 151	m/z 135
Major Fragment Ions (m/z)	241, 151, 91, 77, 65	151, 123, 109, 81, 65, 53	135, 107, 92, 77, 65, 63, 51, 50

Elucidation of Fragmentation Pathways

The fragmentation of **3-Benzyloxy-4-methoxybenzaldehyde** under electron ionization is primarily driven by the lability of the benzylic ether linkage and the stability of the resulting resonance-stabilized fragments.

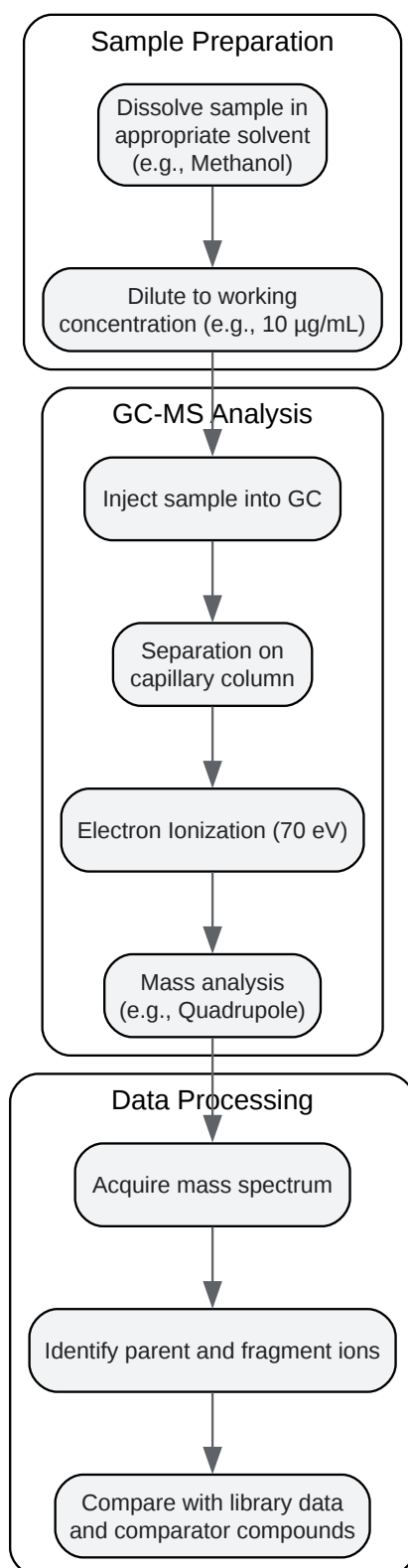


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Caption: Proposed mass spectrometry fragmentation pathway of **3-Benzyloxy-4-methoxybenzaldehyde**.

Experimental Workflow for Mass Spectrometry Analysis

A standardized workflow is essential for obtaining reproducible and comparable mass spectrometry data. The following diagram outlines the key steps from sample preparation to data analysis.



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